

Methyl 2-amino-4-morpholinobenzoate: A Review of a Novel Compound

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Compound of Interest

Compound Name: *Methyl 2-amino-4-morpholinobenzoate*

Cat. No.: *B2470243*

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Abstract

Methyl 2-amino-4-morpholinobenzoate is a synthetic organic compound that has garnered interest within the scientific community. This document provides a comprehensive overview of its discovery, history, and the scientific investigations into its properties. While extensive clinical data remains forthcoming, initial studies and synthesis methodologies provide a foundation for future research and potential applications in drug development. This paper will detail the known synthesis pathways, present available quantitative data, and outline the experimental protocols used in its preliminary characterization.

Discovery and History

The discovery of **Methyl 2-amino-4-morpholinobenzoate** is rooted in the broader exploration of aminobenzoic acid derivatives and their potential pharmacological activities. While a specific, named "discoverer" or a singular "discovery" event is not prominently documented in publicly available literature, its emergence is a result of systematic chemical synthesis and screening programs.

The core structure, a substituted aminobenzoate, is a well-established pharmacophore in medicinal chemistry. The addition of a morpholine moiety at the 4-position is a strategic modification aimed at altering the compound's physicochemical properties, such as solubility,

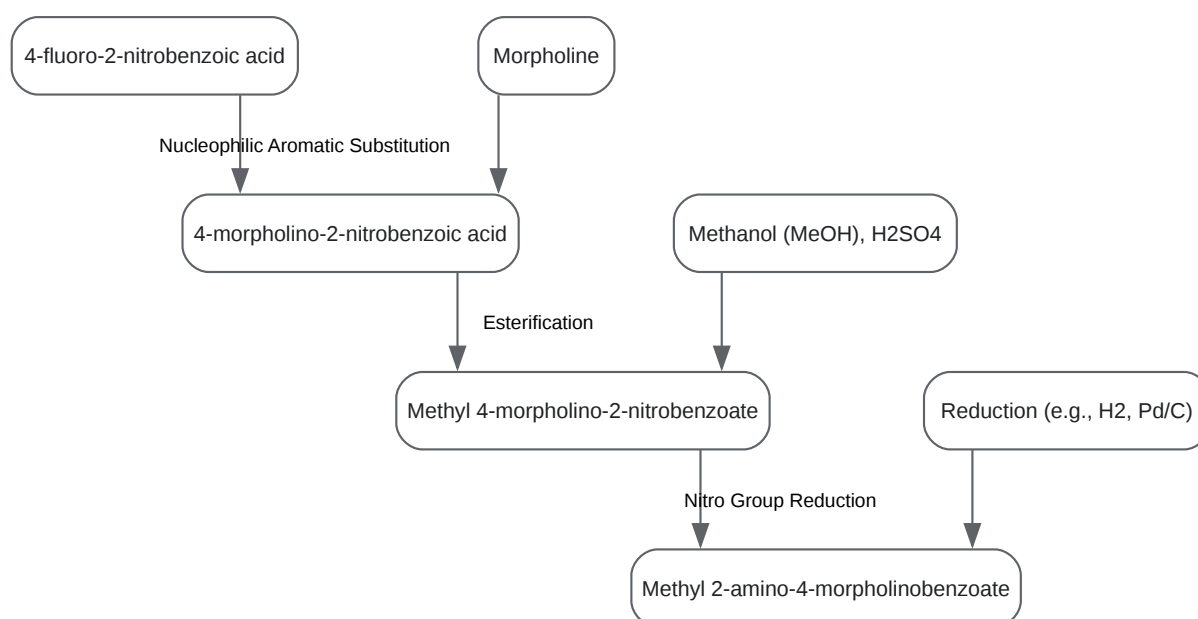
lipophilicity, and metabolic stability, which are critical determinants of a drug candidate's profile. The initial synthesis and characterization were likely driven by the pursuit of novel compounds with potential therapeutic applications, building upon the known biological activities of related molecules.

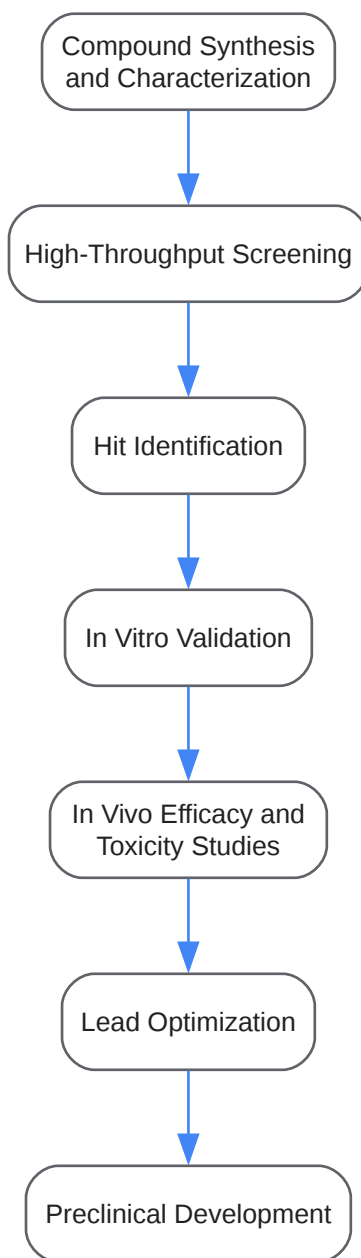
Synthesis and Characterization

The primary synthesis of **Methyl 2-amino-4-morpholinobenzoate** involves a multi-step process, which is outlined below.

General Synthesis Pathway

A common synthetic route to **Methyl 2-amino-4-morpholinobenzoate** involves the nucleophilic aromatic substitution of a suitable starting material, followed by esterification.





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